An In-depth Technical Guide to the Chemical Properties of NanoKid Molecules

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Compound of Interest

Compound Name:	*NanoKid*
CAS No.:	*618904-86-2*
Cat. No.:	*B12773707*

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Introduction

The **NanoKid** molecule is a prominent member of the NanoPutian family, a series of anthropomorphic nanoscale molecules developed for educational outreach in chemistry.[1] While not intended for therapeutic applications, the synthesis and chemical modifications of the **NanoKid** provide a compelling case study in multi-step organic synthesis and the precise control of molecular architecture. This guide details the chemical properties of the **NanoKid**, focusing on its synthesis, spectroscopic characterization, and reactivity.

Molecular Structure

The **NanoKid** molecule is structurally composed of:

- An upper body and a lower body, each formed by a benzene ring.[1]
- Two alkyne "arms" terminated with tert-butyl groups.[1]

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- Two alkyne "legs" ending in ethyl groups.[1]
- A 1,3-dioxolane "head" where the two oxygen atoms represent the "eyes".[1]

The overall height of the **NanoKid** molecule is approximately 2 nanometers.[1]

Synthesis of the NanoKid

The synthesis of the **NanoKid** is a convergent process, involving the separate preparation of the upper and lower body components, followed by their coupling.[2]

Synthesis of the Upper Body

The synthesis of the upper portion of the **NanoKid** begins with 1,4-dibromobenzene and proceeds through several key steps including iodination, Sonogashira coupling to attach the "arms," formylation to create an aldehyde group, and subsequent protection of this aldehyde as a 1,3-dioxolane acetal.[2]

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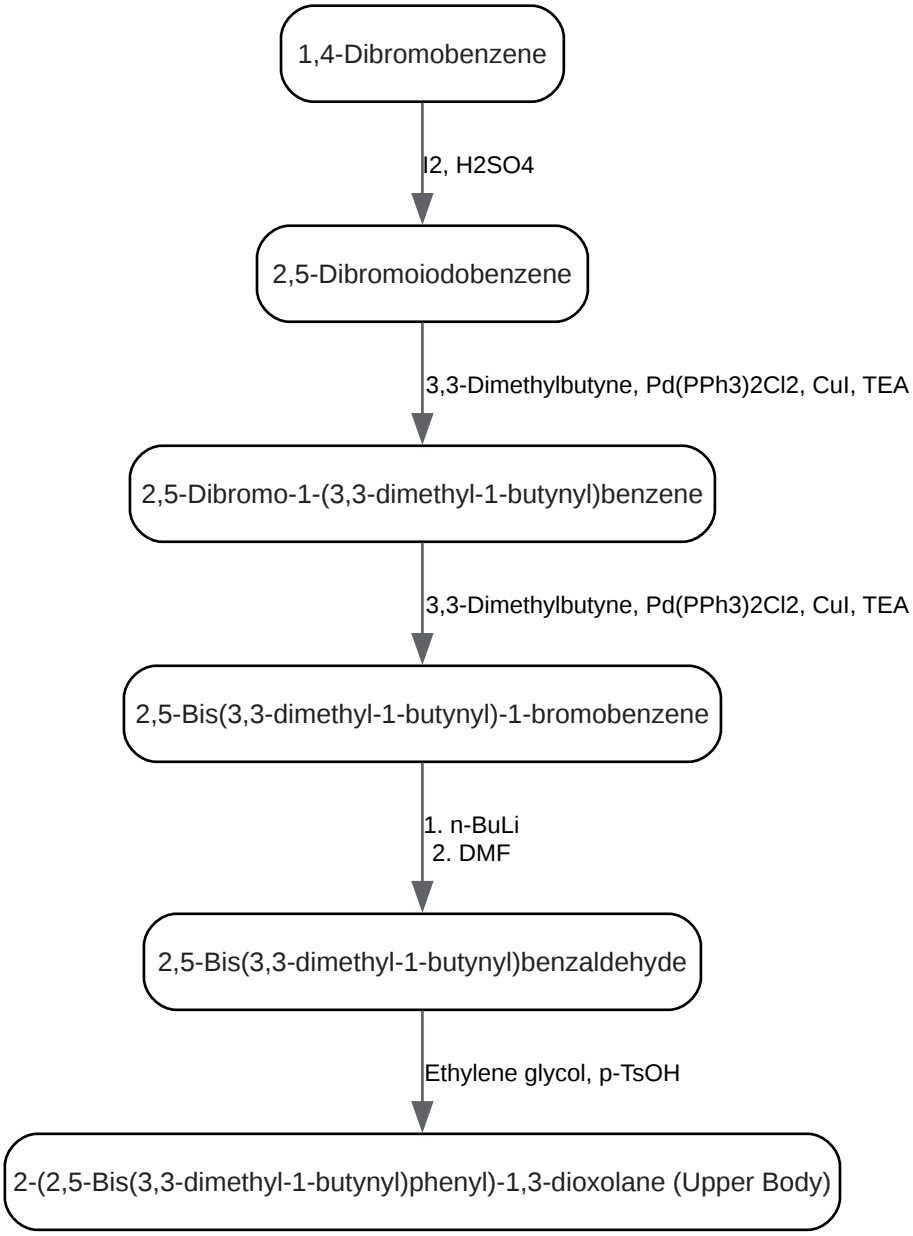

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Figure 1: Synthetic pathway for the upper body of the **NanoKid**.

Synthesis of the Lower Body

The lower body synthesis starts from 4-nitroaniline, which undergoes bromination, deamination, reduction of the nitro group, and a Sandmeyer reaction to introduce an iodine atom. Sonogashira coupling is then used to attach the alkyne "legs".[2]

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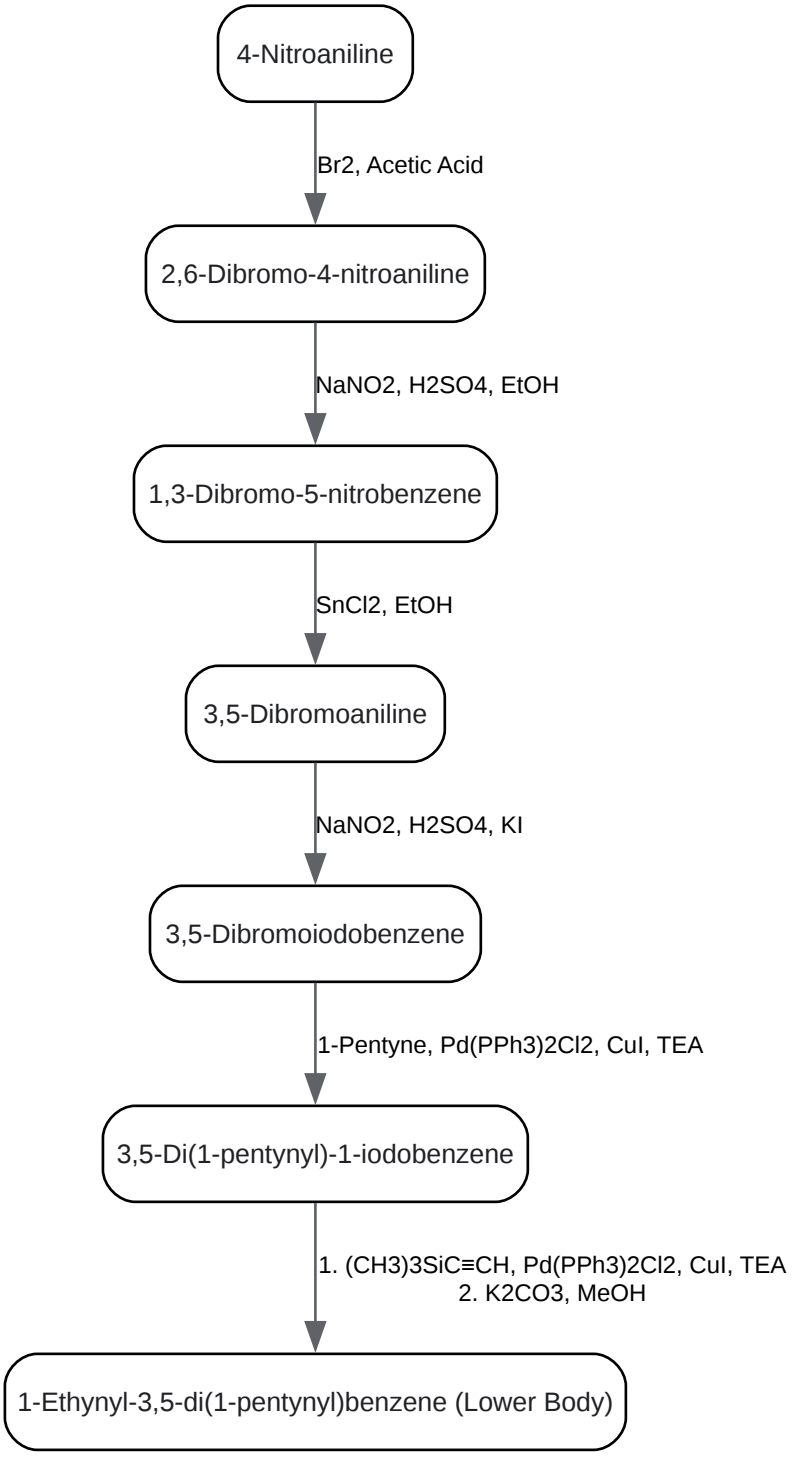

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Figure 2: Synthetic pathway for the lower body of the **NanoKid**.

Coupling Reaction

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The final step in the synthesis is the Sonogashira coupling of the iodinated upper body with the terminal alkyne of the lower body to form the complete **NanoKid** molecule.[2]

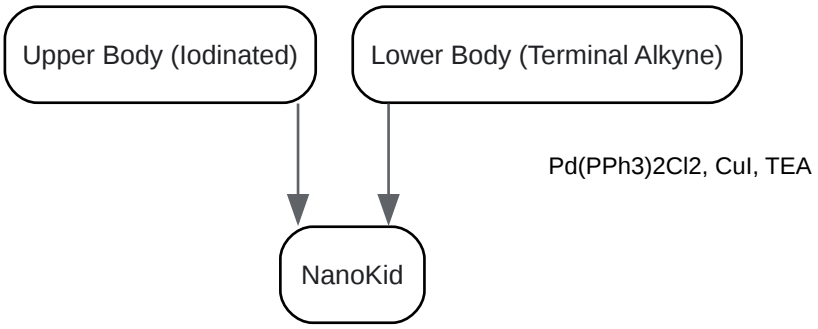

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Figure 3: Final coupling step to form the **NanoKid**.

Spectroscopic Data

Although primarily an educational tool, the **NanoKid** has been characterized using standard spectroscopic techniques.[2]

Spectroscopic Data for NanoKid	
Infrared (IR)	(KBr): 2969, 2922, 2896, 2864, 2243, 2208, 1463, 1359, 1264, 1200, 1061 cm^{-1}[2]
^{1}H Nuclear Magnetic Resonance (NMR)	(400 MHz, $CDCl_3$): δ 7.59 (s, 2 H), 1.34 (s, 18 H)[2]
^{13}C Nuclear Magnetic Resonance (NMR)	(100 MHz, $CDCl_3$): δ 138.9, 135.0, 134.1, 133.5, 129.3, 125.9, 125.3, 124.5, 123.5, 121.5, 104.4, 104.1, 99.7, 91.8, 91.2, 88.5, 79.4, 77.9, 77.9, 75.6, 31.0, 30.9, 30.2, 28.2, 28.2, 23.2, 22.0, 21.8, 21.3, 13.4[2]
High-Resolution Mass Spectrometry (HRMS)	Calculated for $C_{39}H_{42}O_2$: 542.3185, Found: 542.3181[2]

Chemical Reactivity

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The chemical reactivity of the **NanoKid** has been explored through modifications of its "head" and "legs".

Acetal Exchange: Synthesis of NanoProfessionals

The 1,3-dioxolane "head" of the **NanoKid** can be exchanged with other diols under acidic conditions, often accelerated by microwave irradiation, to create a variety of "NanoProfessionals" with different "hats".[2] This reaction demonstrates the lability of the acetal group to acid-catalyzed hydrolysis and exchange.

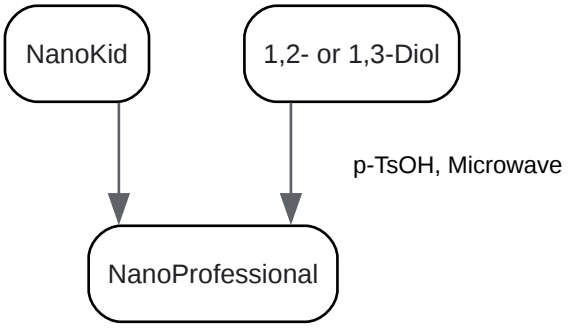

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Figure 4: Acetal exchange reaction to form NanoProfessionals.

Reaction with NanoGoblin

The **NanoKid**'s acetal "head" can be "bitten off" by a molecule named NanoGoblin, which is the pyridinium salt of tetracyanocyclopentadienide.[3][4] The NanoGoblin catalyzes the methanolysis of the acetal, converting it to a dimethyl acetal.[3][4][5] This reaction highlights the catalytic activity of the NanoGoblin and the susceptibility of the **NanoKid**'s acetal group to cleavage under specific catalytic conditions.

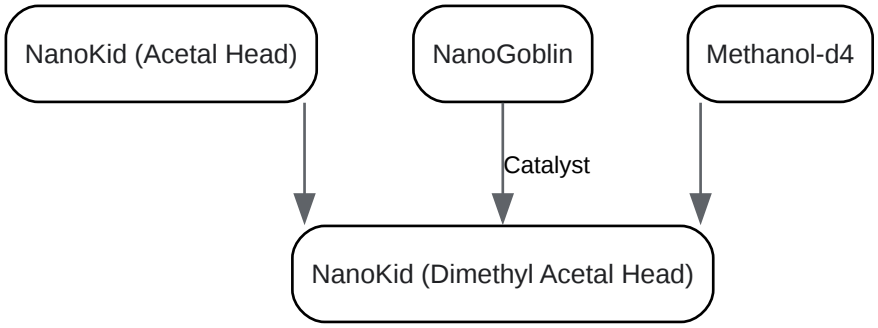

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Figure 5: Catalytic methanolysis of the **NanoKid**'s head by NanoGoblin.

Surface Assembly

By modifying the "legs" of the **NanoKid** to terminate in thiol groups, it is possible for the molecule to "stand" on a gold surface through the formation of gold-thiolate bonds. This demonstrates the potential for these molecules to be used in self-assembled monolayers.

Experimental Protocols

General Synthesis of **NanoKid**'s Upper Body (Aldehyde)

To a solution of 2,5-bis(3,3-dimethylbutynyl)-1,4-dibromobenzene in THF at -78 °C under a nitrogen atmosphere is added n-butyllithium dropwise. The mixture is stirred for 1 hour, after which N,N-dimethylformamide (DMF) is added. The reaction is allowed to warm to room temperature and stirred for an additional 4 hours before being quenched with water and extracted with diethyl ether. The organic layers are combined, washed with brine, dried over magnesium sulfate, and concentrated to yield the aldehyde.[2]

General Protocol for Acetal Exchange

The **NanoKid** is dissolved in an excess of the desired 1,2- or 1,3-diol containing a catalytic amount of p-toluenesulfonic acid. The mixture is subjected to microwave irradiation for a few minutes. The resulting product, a "NanoProfessional," is then purified.[2]

Methanolysis of **NanoKid** with NanoGoblin

To a solution of **NanoKid** in deuterated methanol (CD_3OD) in an NMR tube, NanoGoblin is added. The reaction progress is monitored by ^1H NMR spectroscopy. After completion, the reaction is quenched with triethylamine, and the product is isolated by flash chromatography.[5]

Conclusion

The **NanoKid** molecule, while conceived as an educational tool, serves as an excellent platform for demonstrating fundamental principles of organic synthesis and reactivity. Its multi-step convergent synthesis, involving key reactions like Sonogashira coupling, and the targeted modifications of its functional groups, provide valuable insights for researchers in the field of

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synthetic chemistry. The available spectroscopic data confirms its structure, and its reactivity showcases the chemical behavior of its constituent functional groups.

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